

Arachidonic Acid-d11 CAS number and molecular weight.

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Compound of Interest

Compound Name: Arachidonic Acid-d11

Cat. No.: B587427

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A Technical Guide to Arachidonic Acid-d11

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Arachidonic Acid-d11**, a deuterated analog of arachidonic acid. It is a critical tool in biomedical and pharmaceutical research, primarily utilized as an internal standard for the precise quantification of endogenous arachidonic acid and its metabolites. This document covers its core properties, relevant metabolic pathways, and detailed experimental protocols for its application.

Core Properties of Arachidonic Acid-d11

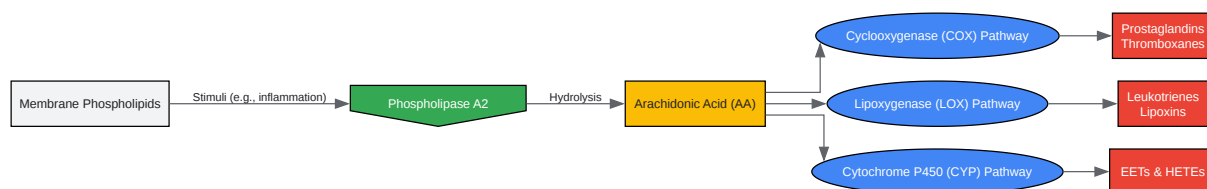
Arachidonic Acid-d11 is a stable, isotopically labeled version of arachidonic acid, an essential omega-6 polyunsaturated fatty acid. The deuterium atoms at the terminal end of the molecule increase its molecular weight without significantly altering its chemical properties, making it an ideal internal standard for mass spectrometry-based analyses.

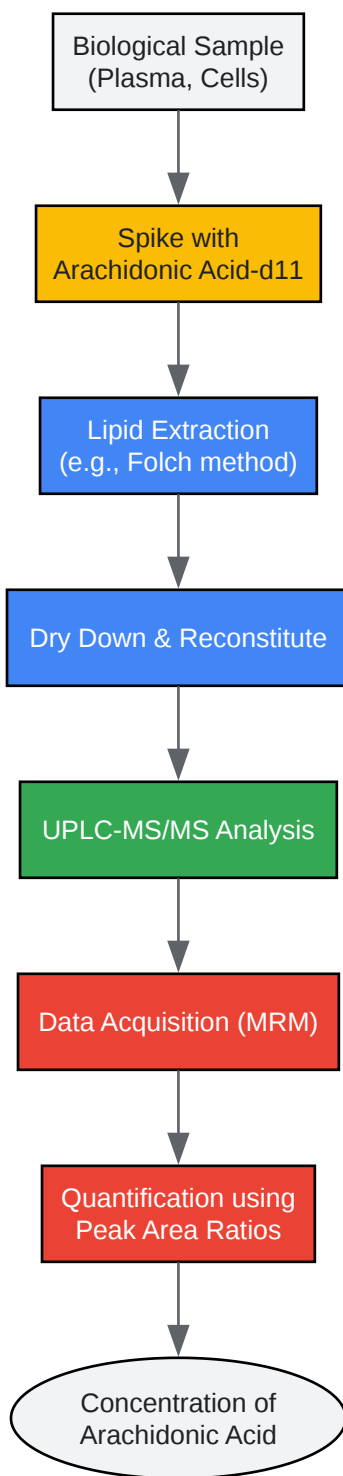
Property	Data	Citations
Molecular Formula	C ₂₀ H ₂₁ D ₁₁ O ₂	[1]
Molecular Weight	~315.5 g/mol	[1]
CAS Numbers	1287387-84-1, 2692624-11-4	[2]
Synonyms	AA-d11, FA 20:4-d11, (5Z,8Z,11Z,14Z)-16,16,17,17,1 8,18,19,19,20,20,20- undecadeuterioicosa- 5,8,11,14-tetraenoic acid	[1][2]
Purity	Typically ≥99% deuterated forms (d ₁ -d ₁₁)	
Primary Application	Internal standard for quantification of arachidonic acid by GC-MS or LC-MS.	
Storage Temperature	-20°C to -80°C	

The Arachidonic Acid Metabolic Pathway

Arachidonic acid is a precursor to a wide range of biologically active lipid mediators, collectively known as eicosanoids. These molecules are involved in numerous physiological and pathological processes, including inflammation, immunity, and cardiovascular function. The metabolism of arachidonic acid is primarily governed by three enzymatic pathways: cyclooxygenase (COX), lipoxygenase (LOX), and cytochrome P450 (CYP).

When released from the cell membrane by phospholipase A2, arachidonic acid is rapidly converted into various eicosanoids. The COX pathway produces prostaglandins and thromboxanes, the LOX pathway generates leukotrienes and lipoxins, and the CYP450 pathway leads to the formation of epoxyeicosatrienoic acids (EETs) and hydroxyeicosatetraenoic acids (HETEs).





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References

- 1. caymanchem.com [caymanchem.com]
- 2. Arachidonic Acid-d11 | C20H32O2 | CID 71313480 - PubChem [pubchem.ncbi.nlm.nih.gov]
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